

# Application Notes: Evaluating Peramivir in Cell Culture-Based Influenza Infectivity Assays

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## Compound of Interest

Compound Name: *Peramivir*

Cat. No.: *B1360327*

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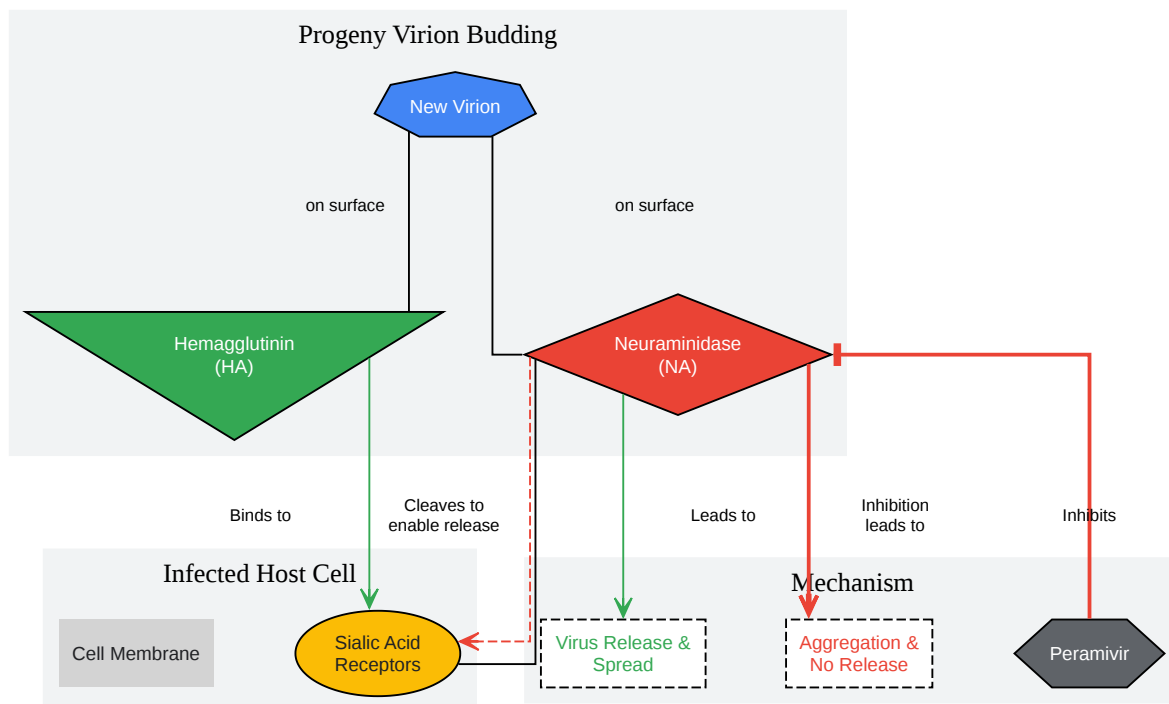
## Introduction

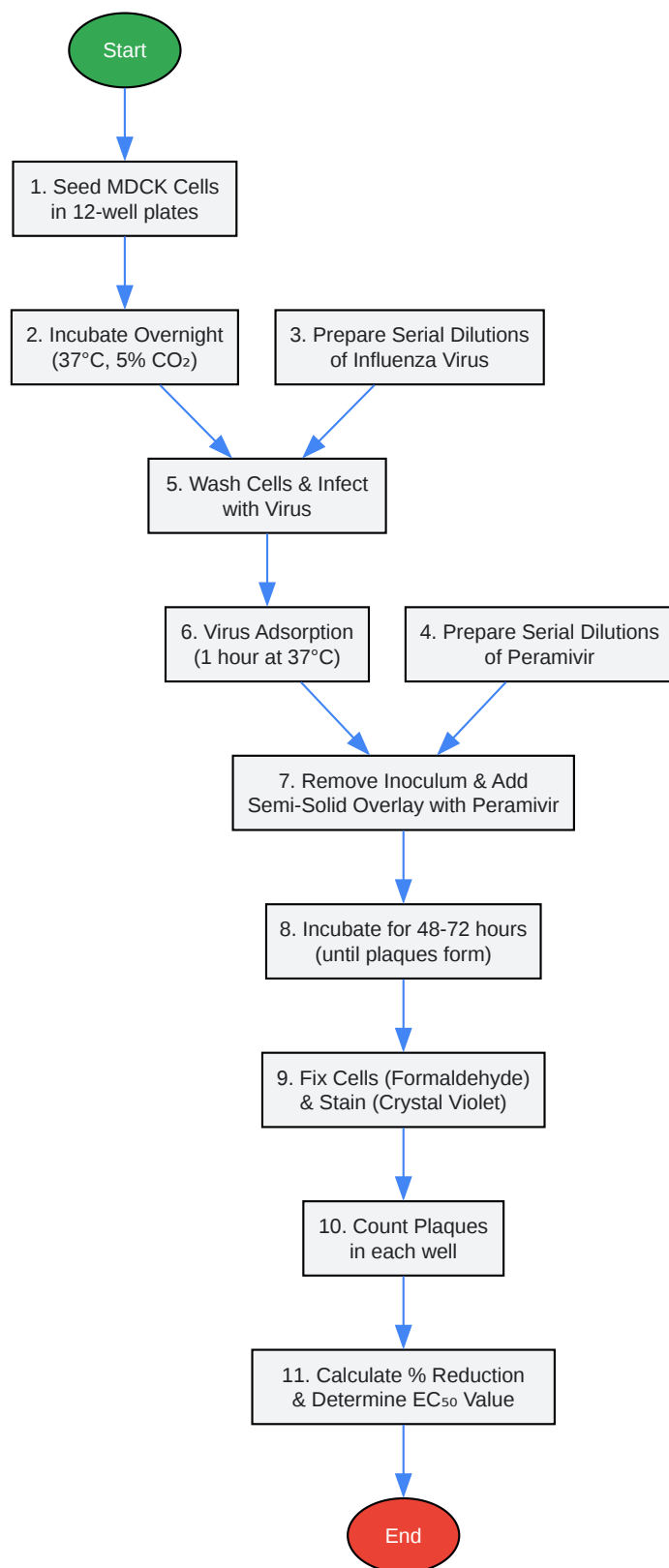
**Peramivir** is a potent and selective antiviral agent used for the treatment of acute uncomplicated influenza.[1][2] It belongs to the class of neuraminidase inhibitors (NAIs), which are crucial for combating infections from both influenza A and B viruses.[3] Unlike oseltamivir, which is orally administered, **peramivir** is administered intravenously, making it a valuable option for hospitalized patients or those who cannot tolerate oral medications.[2][4] These application notes provide detailed protocols for researchers, scientists, and drug development professionals to evaluate the efficacy of **peramivir** in cell culture-based influenza infectivity assays, a critical step in antiviral drug assessment.

## Mechanism of Action

The influenza virus life cycle culminates in the release of newly assembled virions from an infected host cell. This process is mediated by the viral surface glycoprotein, neuraminidase (NA). Neuraminidase cleaves sialic acid residues on the surface of the host cell, which would otherwise bind to the hemagglutinin (HA) on the progeny virions, tethering them to the cell surface and preventing their release.

**Peramivir** acts as a competitive inhibitor of the neuraminidase enzyme. By binding tightly to the active site of NA, it blocks its enzymatic activity. This inhibition prevents the cleavage of sialic acid, causing newly formed viral particles to remain attached to the host cell surface. This aggregation limits the spread of the virus to new, uninfected cells, thereby reducing the overall viral load and mitigating the course of the infection.





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## References

- 1. [go.drugbank.com](https://go.drugbank.com) [[go.drugbank.com](https://go.drugbank.com)]
- 2. [dovepress.com](https://dovepress.com) [[dovepress.com](https://dovepress.com)]
- 3. Neuraminidase inhibitor - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 4. Peramivir for influenza - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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